

Safeguarding Your Laboratory: Proper Disposal of (S)-(+)-1-Methoxy-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-1-Methoxy-2-propanol

Cat. No.: B1353307

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Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for the protection of personnel and the ecosystem. This guide provides essential, immediate safety and logistical information for the proper disposal of **(S)-(+)-1-Methoxy-2-propanol**, a flammable liquid also known as Propylene Glycol Monomethyl Ether (PGME). Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

(S)-(+)-1-Methoxy-2-propanol is classified as a flammable liquid and may cause drowsiness or dizziness.[1][2][3] Therefore, its disposal must be handled as hazardous waste in accordance with all applicable local, state, and federal regulations.[4][5][6] Improper disposal, such as discarding with municipal waste or pouring down the drain, is strictly prohibited.[1][7]

Immediate Safety and Disposal Protocol

In the event of a spill or when preparing for waste disposal, the following steps should be taken:

- **Ensure Adequate Ventilation:** Work in a well-ventilated area to avoid the inhalation of vapors. [1][8]
- **Eliminate Ignition Sources:** **(S)-(+)-1-Methoxy-2-propanol** is flammable.[1][2][3][8][9] Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1][2][8][10] Use non-sparking tools and explosion-proof equipment.[4][10][11]

- **Wear Personal Protective Equipment (PPE):** Appropriate PPE, including protective gloves, clothing, and eye/face protection, must be worn.^[10] If there is a risk of vapor inhalation, respiratory protection may be required.
- **Containment of Spills:** For minor spills, absorb the chemical with a non-combustible, inert material such as sand, earth, or vermiculite.^{[1][2][4][5][8]}
- **Waste Collection:** Collect the absorbed material and any unused product into clearly labeled, sealed containers for disposal.^{[1][4][5][8]} Contaminated packaging should be treated with the same level of caution and disposed of as hazardous waste.^[9]
- **Professional Disposal:** Arrange for a licensed and authorized waste disposal company to collect and manage the hazardous waste.^{[1][3]} The primary recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.^{[3][6]}

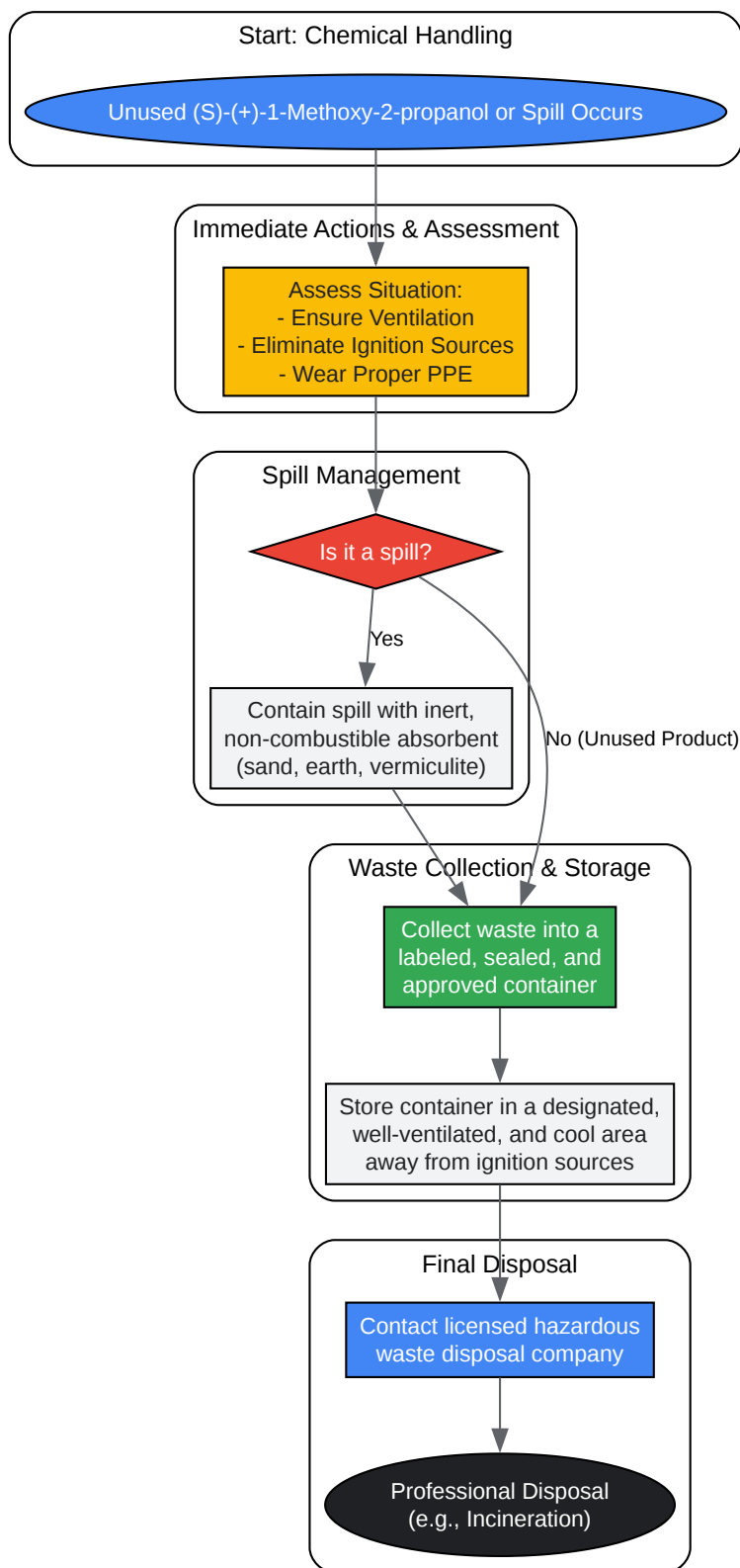
Quantitative Data Summary

While specific disposal concentration limits are subject to local regulations, the following table summarizes key physical and regulatory identifiers for **(S)-(+)-1-Methoxy-2-propanol**.

Property	Value	Reference
CAS Number	107-98-2	^{[1][9]}
UN Number	3092	^{[8][9]}
Hazard Class	3 (Flammable Liquid)	^{[6][8][9]}
Packing Group	III	^[8]
Flash Point	Approximately 32°C (90°F)	Varies slightly by source
Explosive Limits	Lower: ~1.7% (V) Upper: ~11.5% (V)	Varies slightly by source
Waste Hazard Property	HP 3 Flammable	^[9]

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **(S)-(+)-1-Methoxy-2-propanol**.



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Disposal workflow for (S)-(+)-1-Methoxy-2-propanol.

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